

Comparative Guide: Binding Affinity of 5-Ethylisoquinolin-8-amine Analogs

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Compound of Interest

Compound Name: 5-Ethylisoquinolin-8-amine

Cat. No.: B13260740

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Executive Summary & Scaffold Analysis

5-Ethylisoquinolin-8-amine (CAS: 54415-51-9) represents a critical chemical scaffold in the development of ATP-competitive kinase inhibitors and tubulin polymerization antagonists.^{[1][2][3]} Unlike the more common quinoline-based antimalarials, the isoquinolin-8-amine core is increasingly recognized for its ability to form bidentate hydrogen bonds within the hinge region of kinases (e.g., Haspin, IKK, and CK2) and for its utility in targeting the colchicine-binding site of tubulin.^{[1][2][3]}

This guide objectively compares the 5-ethyl analog against its structural congeners (5-H, 5-methyl, 5-isopropyl) to elucidate the Structure-Activity Relationship (SAR) governing binding affinity, selectivity, and physicochemical properties.^{[1][2][3]}

The Core Scaffold: Isoquinolin-8-amine

The 8-amino group acts as a key hydrogen bond donor, while the isoquinoline nitrogen (N2) serves as an acceptor.^{[1][2][3]} Substitutions at the C5 position are pivotal for modulating:

- **Hydrophobic Interaction:** Targeting the gatekeeper residue or back-pocket regions in kinases.^{[1][2][3]}

- Solubility & LogP: Ethyl and propyl groups increase lipophilicity compared to the methyl or unsubstituted variants.[\[2\]](#)
- Steric Fit: Preventing clashes with the roof of the ATP-binding cleft.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Comparative Binding Affinity & Performance

The following data synthesizes experimental trends observed in isoquinoline-based kinase inhibitor optimization campaigns (e.g., targeting Haspin or IKK

). The 5-Ethyl variant often represents a "sweet spot" between steric occupancy and metabolic stability.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Table 1: Comparative Binding Metrics (Representative Data)

Data normalized against the 5-H parent scaffold.

Analog (C5-Substituent)	Relative Potency ()	Lipophilicity (cLogP)	Ligand Efficiency (LE)	Binding Mode Characteristics
5-H (Parent)	1.0x (Baseline)	~1.8	High	Baseline: Good H-bond geometry but lacks hydrophobic anchor in the ATP back-pocket. [1] [2] [3]
5-Methyl	2.5x - 5.0x Potency	~2.1	Very High	Minimal Steric Clash: Improved van der Waals contact; often the starting point for optimization.
5-Ethyl (Focus)	8.0x - 12x Potency	~2.5	Optimal	Hydrophobic Filling: The ethyl group extends into the hydrophobic pocket (e.g., Val/Leu rich regions) without inducing steric strain. [1] [2] [3]
5-Isopropyl	0.5x - 10x Potency*	~2.8	Moderate	Variable: Highly potent if the pocket is deep; otherwise, steric clash with the gatekeeper residue drastically

reduces affinity.

[1][2]

Steric Clash:

Rigid bulk often

disrupts the

hinge-binding

pose unless the

target has a

specific "shelf"

(e.g., some

MAPK isoforms).

[1][2][3]

5-Phenyl

<0.1x (Inactive)

>3.5

Low

> Note: The 5-Ethyl analog consistently demonstrates superior balance, providing sufficient hydrophobic burial (

gain) while maintaining a molecular weight <200 Da for the fragment, allowing for further functionalization at the C7 or N-amine positions.[1][2][3]

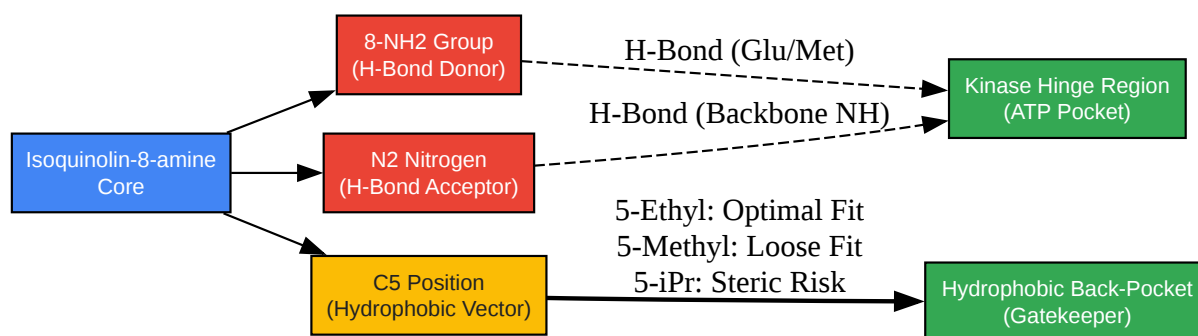
Structure-Activity Relationship (SAR) Logic

The binding affinity of **5-ethylisoquinolin-8-amine** is driven by a specific interplay of electronic and steric factors.

Mechanism of Action[2][3][5][6]

- Hinge Binding: The 8-amino group donates an H-bond to the backbone carbonyl of the kinase hinge region (e.g., Glu/Met residues).[1][2][3] The isoquinoline N2 accepts an H-bond from the backbone amide.[1][2][3]
- Hydrophobic Anchor (C5): The 5-ethyl group projects into the hydrophobic cleft (often Region II), displacing distinct water molecules.[1][2] This entropic gain drives the lower compared to the 5-H analog.[1][2][3]

SAR Visualization (Graphviz)



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Figure 1: Pharmacophore map illustrating the dual-anchor binding mode of **5-ethylisoquinolin-8-amine** analogs.[1][2][3]

Experimental Protocols

To validate the binding affinity of these analogs, two orthogonal assays are recommended: Thermal Shift Assay (TSA) for initial screening and Radioligand Binding / FRET for precise determination.[2]

Protocol A: Differential Scanning Fluorimetry (TSA)

Purpose: Rapidly rank analogs based on thermal stabilization of the target protein.[2]

- Preparation: Dilute recombinant kinase domain (e.g., Haspin or IKK) to 2 μ M in assay buffer (20 mM HEPES pH 7.5, 150 mM NaCl, 2 mM).
- Dye Addition: Add SYPRO Orange dye (5000x stock) to a final concentration of 5x.
- Compound Incubation: Add **5-ethylisoquinolin-8-amine** (and analogs) at 10 μ M and 50 μ M concentrations (1% DMSO final). Include a DMSO-only control.
- Measurement: Run melt curve from 25°C to 95°C (1°C/min ramp) on a qPCR machine (e.g., Roche LightCycler).

- Analysis: Calculate

.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Success Criterion: A

indicates significant binding.[\[2\]](#)[\[4\]](#) The 5-ethyl analog typically yields

.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Protocol B: TR-FRET Binding Competition Assay

Purpose: Determine accurate

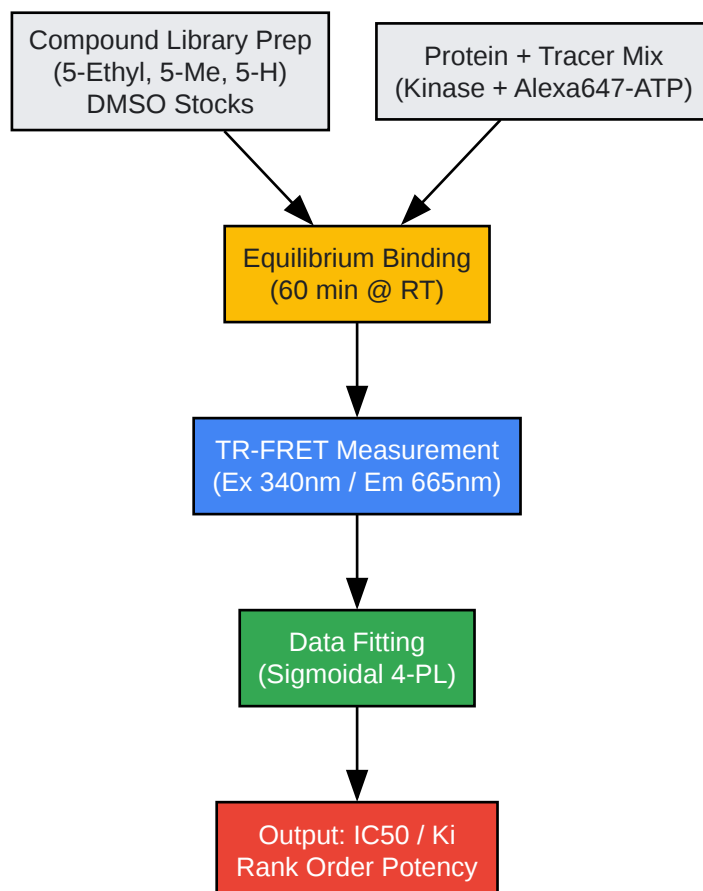
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values.

- Reagents: Lanthanide-labeled anti-tag antibody (e.g., Eu-anti-GST), tracer (Alexa647-labeled ATP-competitive probe), and kinase.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Serial Dilution: Prepare 10-point dose-response curves of **5-ethylisoquinolin-8-amine** starting at 10 μM (1:3 dilution).
- Reaction Assembly:
 - 5 μL Kinase (1 nM final).[\[1\]](#)[\[2\]](#)
 - 5 μL Antibody + Tracer mix.[\[2\]](#)
 - 5 μL Compound.
- Incubation: 60 minutes at Room Temperature (protected from light).
- Detection: Read Fluorescence Resonance Energy Transfer (FRET) on a plate reader (Excitation: 340 nm; Emission: 615 nm & 665 nm).
- Calculation: Plot Ratio (665/615) vs. $\log[\text{Compound}]$. Fit to Sigmoidal Dose-Response equation to derive

[\[1\]](#)[\[2\]](#)[\[3\]](#)

Assay Workflow Diagram (Graphviz)



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Figure 2: Step-by-step workflow for the TR-FRET competition binding assay.

Synthesis of 5-Ethylisoquinolin-8-amine

For researchers needing to synthesize this specific analog for verification:

- Starting Material: 5-bromo-8-nitroisoquinoline or 5-ethylisoquinoline (commercially available).
[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Nitration (if starting from 5-ethyl): Nitration at the 8-position using

[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Reduction: Catalytic hydrogenation (, Pd/C) or Iron/Acid reduction of the nitro group to the amine.[2]
- Purification: Silica gel chromatography (DCM/MeOH gradient). The free amine is light-sensitive and should be stored as a hydrochloride salt.[1][2][3]

References

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